

Thiourea-d4: Isotopic Purity, Stability, and Handling Guide

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Compound of Interest

Compound Name: Thiourea-d4

CAS No.: 17370-85-3

Cat. No.: B095856

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Executive Summary

- Compound: **Thiourea-d4** (Tetradeuterothiourea)
- Formula: $\text{CS}(\text{ND}_2)_2$
- MW: 80.15 g/mol (vs. 76.12 g/mol for native)
- Critical Attribute: Labile Deuterium. The deuterium atoms are located on nitrogen, rendering them susceptible to rapid exchange with atmospheric moisture or protic solvents.
- Primary Application: Precursor for deuterated heterocycles (drug discovery), protein solubilization agent in proteomics, and metabolic tracer.

Synthesis & Isotopic Enrichment Mechanisms

High-purity **Thiourea-d4** (>98 atom % D) is not merely "made"; it is "captured" in an anhydrous state. Two primary routes exist, with distinct implications for stability.[\[1\]](#)[\[2\]](#)

Route A: Total Synthesis (The "Gold Standard")

The most robust method involves the reaction of Carbon Disulfide (CS_2) with Deuterated Ammonia (ND_3) in a sealed, anhydrous system. This prevents the introduction of protons from the start.

- Advantage: Yields >99% isotopic purity.
- Risk: Any exposure to H_2O during workup initiates degradation to Thiourea- d_3/d_2 .

Route B: D_2O Exchange (The "Lab Scale" Method)

Native thiourea is dissolved in excess Deuterium Oxide (D_2O) and lyophilized.

- Mechanism: Equilibrium-driven exchange.
- Limitation: Requires multiple cycles to approach 98% enrichment. Residual HDO trapped in the crystal lattice can trigger "self-protonation" over time.

Analytical Validation: The "Self-Validating" Protocol

CRITICAL WARNING: Standard purity checks using Methanol- d_4 (CD_3OD) or D_2O will fail. These solvents contain exchangeable atoms that will scramble with the **Thiourea- d_4** , leading to false low-purity readings.

Protocol: Quantitative NMR (qNMR) for Isotopic Purity

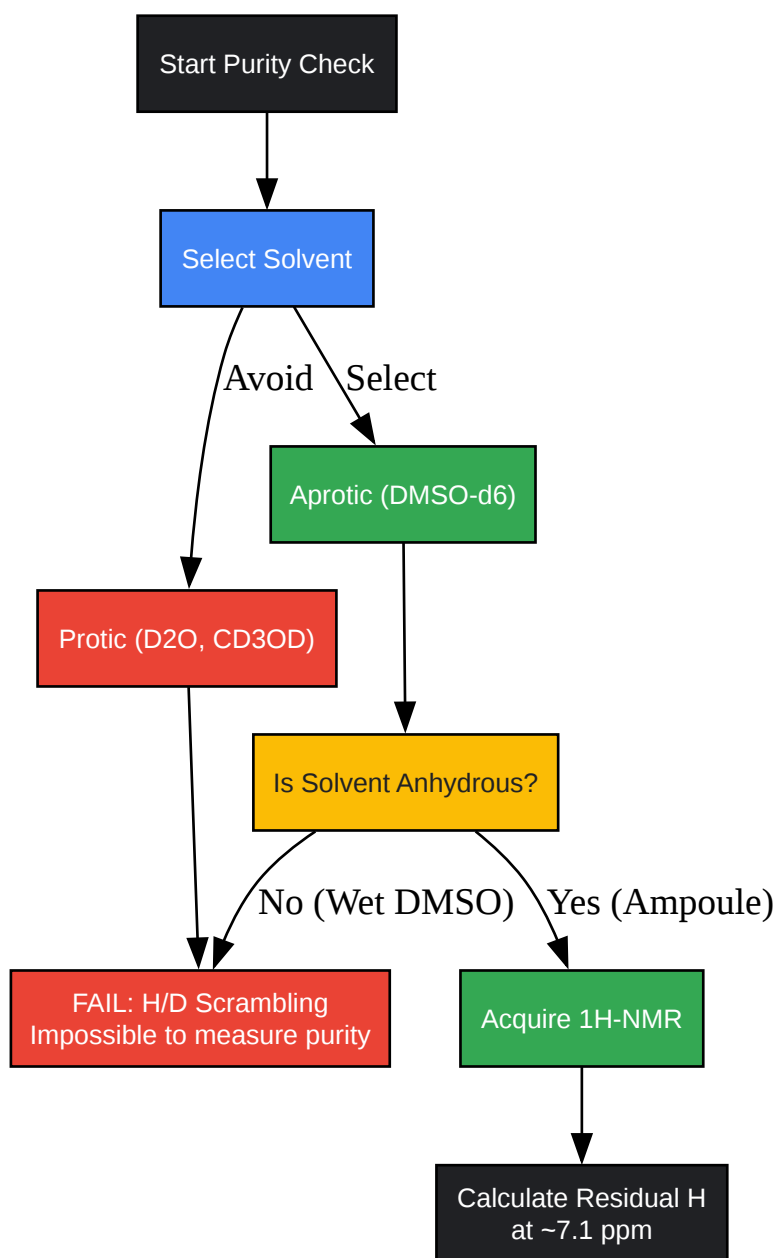
To validate isotopic purity, you must use a solvent that is aprotic and anhydrous.

- Recommended Solvent: DMSO- d_6 (anhydrous, ampouled).
- Alternative: Acetone- d_6 (if solubility permits, though thiourea solubility is lower).
- Forbidden Solvents: D_2O , Methanol- d_4 , Ethanol- d_6 , Chloroform- d (unless strictly dried, as acidity in CDCl_3 catalyzes exchange).

Step-by-Step Validation Workflow:

- Environment: Perform sample prep in a glove box or a desiccated glove bag.

- Solvent Check: Open a fresh ampoule of DMSO-d₆.
- Sample Prep: Dissolve ~5 mg **Thiourea-d₄** in 0.6 mL DMSO-d₆.
- Acquisition: Run ¹H-NMR immediately.
- Interpretation:
 - **Thiourea-d₄** Signal: Silent (no peak).
 - Residual H Signal: Look for a broad singlet at ~7.1 ppm.
 - Calculation: Compare the integral of the residual NH signal against the residual solvent peak (DMSO quintet at 2.50 ppm).
 - Note: If you see a sharp peak at 3.33 ppm, your DMSO is wet (H₂O), and your measurement is compromised.



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Caption: Decision logic for accurate isotopic purity determination, highlighting the necessity of anhydrous aprotic solvents.

Stability Profile & Degradation Pathways

Thiourea-d4 is chemically stable but isotopically fragile.

Stressor	Effect	Outcome	Prevention
Moisture (Air)	H/D Exchange	Reversion to Thiourea-d0/d1/d2/d3.	Store under Argon/N ₂ ; Desiccator.
Heat (>130°C)	Isomerization	Conversion to Ammonium Thiocyanate-d4.	Store < 25°C.
Oxidation	Chemical Decay	Formation of Urea-d4 or Formamidine Disulfide.	Protect from light/peroxides.

The "Back-Exchange" Danger

Unlike C-D bonds (which are stable for decades), N-D bonds exchange with atmospheric moisture within minutes.

- Visual Sign: Caking or clumping of the white crystal indicates moisture absorption, signaling likely isotopic degradation.

Applications in Drug Development

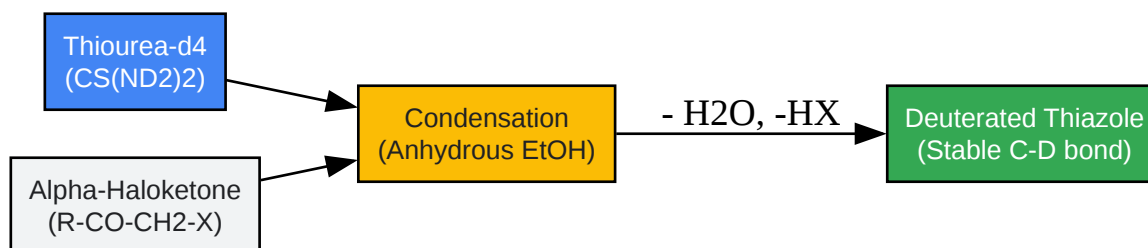
A. Internal Standard for Mass Spectrometry

Thiourea-d4 is used to quantify thiourea levels in biological matrices (e.g., thyroid studies) or as a surrogate for sulfur-containing metabolites.

- Mass Shift: +4 Da (m/z 80 vs 76).
- Fragmentation: In ESI-MS/MS, look for the loss of ND₃ (mass 20) vs NH₃ (mass 17).
- Protocol Tip: When spiking into plasma/urine, do not expect the deuterium to remain if the matrix is aqueous. **Thiourea-d4** cannot be used as an internal standard in aqueous processing unless you are measuring the intact mass immediately or using it for extraction recovery before derivatization.

B. Synthesis of Deuterated Heterocycles

The most high-value application is condensing **Thiourea-d4** with alpha-haloketones (Hantzsch Thiazole Synthesis) to create deuterated thiazoles, common pharmacophores in kinase inhibitors.



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Caption: Synthesis of stable deuterated thiazoles using **Thiourea-d4**. The final C-D bond on the thiazole ring is non-exchangeable.

Handling & Storage Protocols

To maintain the "Certificate of Analysis" purity specifications, follow this rigorous storage protocol:

- Primary Container: Amber glass vial with a Teflon-lined screw cap.
- Secondary Barrier: Heat-sealed Mylar bag containing a packet of activated silica gel or molecular sieves.
- Temperature: Refrigerate (2-8°C). Freezing is acceptable but increases the risk of condensation upon thawing.
- Usage Rule: Allow the vial to equilibrate to room temperature inside the desiccator before opening to prevent condensation from the air (which would immediately protonate the surface).

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